

Handling and storage precautions for 4-Butoxy-2,3-difluorophenol

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Compound of Interest

Compound Name: 4-Butoxy-2,3-difluorophenol

Cat. No.: B150618

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Application Notes and Protocols for 4-Butoxy-2,3-difluorophenol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed handling and storage precautions for **4-Butoxy-2,3-difluorophenol** (CAS No. 136239-68-4). The information is intended to ensure the safety of laboratory personnel and maintain the integrity of the compound.

Compound Information

Structure:

General Description:

4-Butoxy-2,3-difluorophenol is a substituted phenol derivative. The presence of the difluoro- and butoxy- groups influences its chemical reactivity and physical properties. As with other phenolic compounds, it should be handled with care due to potential irritant and toxic properties. The fluorination may enhance its metabolic stability and alter its acidity compared to non-fluorinated analogs.

Quantitative Data Summary

Due to the limited availability of specific experimental data for **4-Butoxy-2,3-difluorophenol** in publicly accessible literature, the following table includes data from the supplier and general data for closely related phenolic and air-sensitive compounds. This information should be used as a guideline, and in-house evaluation is recommended for critical applications.

Parameter	Value/Recommendation	Source/Rationale
Purity	≥ 96%	[1]
Appearance	Not explicitly stated; likely a solid or liquid	General properties of similar phenols
Storage Temperature	Cool, dry place	Supplier recommendation
Recommended Storage	2-8°C, under inert atmosphere (e.g., Argon or Nitrogen)	Best practice for phenolic and potentially air-sensitive compounds
Incompatible Materials	Strong oxidizing agents, Strong bases	General reactivity of phenols
Solubility	Soluble in most organic solvents	General properties of similar ethers and phenols

Safety and Handling Precautions

Personal Protective Equipment (PPE)

When handling **4-Butoxy-2,3-difluorophenol**, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any signs of degradation before use.
- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes. For operations with a higher risk of splashing, a chemical-resistant apron is recommended.

Engineering Controls

- Ventilation: All handling of **4-Butoxy-2,3-difluorophenol** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.
- Emergency Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.

First Aid Measures

- In case of skin contact: Immediately wash the affected area with copious amounts of soap and water. Remove contaminated clothing. Seek medical attention.
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Storage Protocols

- Short-term Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Long-term Storage: For long-term stability, it is recommended to store **4-Butoxy-2,3-difluorophenol** at 2-8°C under an inert atmosphere (e.g., argon or nitrogen) to prevent potential oxidation or degradation.
- Container: Use amber glass vials or other containers that protect the compound from light.

Experimental Protocols

The following is a representative experimental protocol for a Williamson ether synthesis, a common method for preparing compounds like **4-Butoxy-2,3-difluorophenol**. This protocol is provided as an example and should be adapted and optimized based on specific laboratory conditions and safety assessments.

Synthesis of an Analogous Aryl Ether (Illustrative Protocol)

This protocol describes the synthesis of a generic aryl ether from a phenol and an alkyl halide.

Materials:

- 2,3-Difluorophenol (starting material for synthesis of the title compound)
- 1-Bromobutane
- Potassium Carbonate (K_2CO_3), anhydrous
- Acetone, anhydrous
- Diethyl ether
- 1 M Hydrochloric acid (HCl)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate ($MgSO_4$)

Equipment:

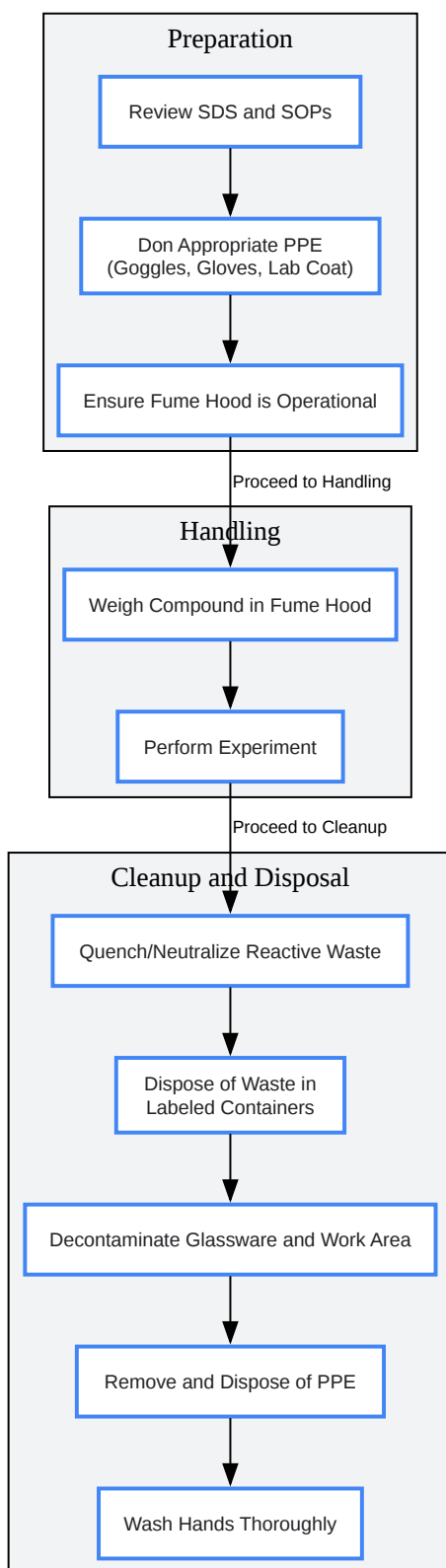
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- To a dry round-bottom flask under an inert atmosphere (argon or nitrogen), add 2,3-difluorophenol (1.0 eq) and anhydrous acetone (10 mL per gram of phenol).
- Add anhydrous potassium carbonate (2.0 eq) to the stirring solution.
- Add 1-bromobutane (1.1 eq) dropwise to the suspension.
- Heat the reaction mixture to reflux (approximately 56°C for acetone) and maintain for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Filter the solid potassium carbonate and wash it with a small amount of acetone.
- Concentrate the filtrate under reduced pressure to remove the acetone.
- Dissolve the residue in diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer sequentially with 1 M HCl, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel.

Visualizations

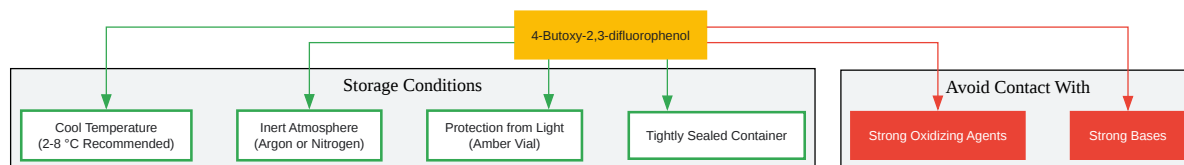
Safe Handling Workflow



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Caption: Workflow for the safe handling of **4-Butoxy-2,3-difluorophenol**.

Logical Relationship for Storage



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Caption: Key storage precautions for **4-Butoxy-2,3-difluorophenol**.

Disclaimer: The information provided in this document is intended for use by qualified individuals trained in chemical handling. It is not a substitute for a thorough safety review and risk assessment prior to use. Always consult the most recent Safety Data Sheet (SDS) from the supplier and follow all institutional and regulatory safety guidelines.

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References

- 1. 2abiotech.net [2abiotech.net]
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